

## Clarification Required for Proper Disposal of "Tau Tracer 1"

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| Compound Name:       | Tau tracer 1 |           |
| Cat. No.:            | B12416040    | Get Quote |

Providing safe and accurate disposal procedures for "**Tau tracer 1**" requires specific identification of the compound in question. The term "**Tau tracer 1**" is a general descriptor for a class of molecules used in Positron Emission Tomography (PET) imaging to visualize Tau protein aggregates in the brain, which are implicated in various neurodegenerative diseases.[1] [2] There is no single, universally designated molecule with this name.

Different research and clinical settings may use various tau tracers, each with unique chemical and radiological properties that dictate specific disposal protocols. Examples of specific tau tracers include:

- [18F]Flortaucipir (also known as AV-1451 or Tauvid™)[3][4]
- [18F]MK-6240[5]
- [18F]SNFT-1
- [11C]PBB3
- [18F]FDDNP

The proper disposal procedures are contingent on the specific tracer's Safety Data Sheet (SDS), which outlines the chemical hazards, and regulations governing its radioactive isotope (commonly Fluorine-18 or Carbon-11).







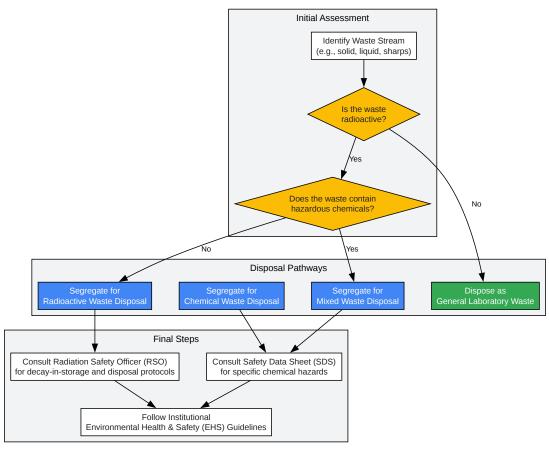
To ensure the safety of laboratory personnel and compliance with regulatory standards, please provide the specific name or CAS number of the "**Tau tracer 1**" you are using.

In the interim, the following general guidance, presented as a procedural workflow, outlines the essential steps for the disposal of radiolabeled chemical waste in a laboratory setting. This information is for illustrative purposes and must be supplemented by your institution's specific protocols and the compound's SDS.

# General Workflow for Radiolabeled Chemical Waste Disposal



#### General Laboratory Waste Disposal Decision Workflow





# Material Identification Chemical Compound: Tau Tracer 1 Safety Data Sheet (SDS) Radioactive Material Label **Hazard Assessment** Chemical Hazard? Radiological Hazard? Yes Yes **Required Actions** Wear Appropriate PPE Use Appropriate Shielding (Gloves, Lab Coat, Safety Glasses) Segregate Waste Decay-in-Storage

#### Logical Relationships in Hazardous Material Handling

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